

RC-3095 TFA: A Comparative Analysis Against Current Cancer Therapies

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Compound of Interest

Compound Name: RC-3095 TFA

Cat. No.: B1257568

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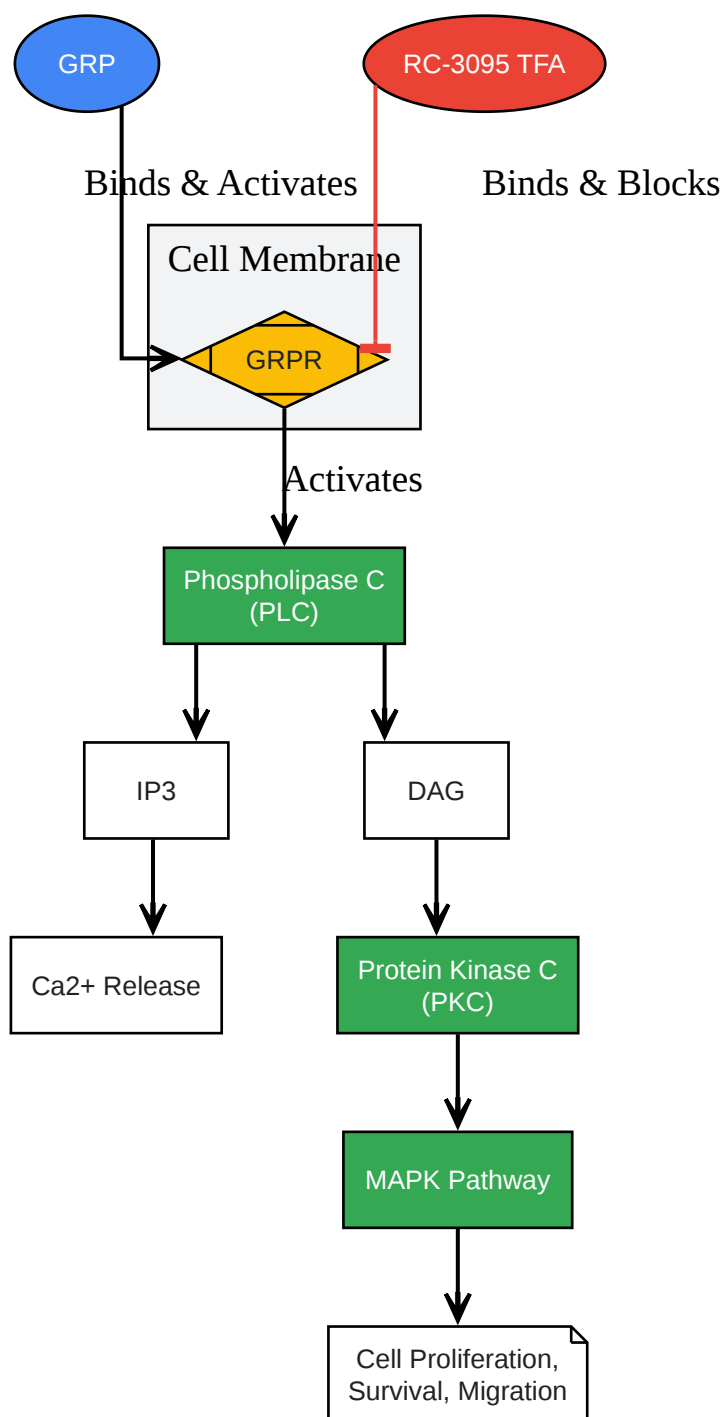
For Researchers, Scientists, and Drug Development Professionals

Introduction

RC-3095 TFA is a synthetic peptide analog that acts as a selective antagonist of the gastrin-releasing peptide receptor (GRPR). Gastrin-releasing peptide (GRP) is a neuropeptide that has been shown to stimulate the growth of various cancers. By blocking the GRPR, **RC-3095 TFA** aims to inhibit tumor proliferation. This document provides a comparative analysis of **RC-3095 TFA** against the current standard-of-care therapies for several cancers where it has been studied preclinically and clinically: small cell lung cancer (SCLC), colon cancer, pancreatic cancer, and glioblastoma.

Mechanism of Action: Targeting the Gastrin-Releasing Peptide Receptor

RC-3095 TFA competitively binds to the GRPR, a G protein-coupled receptor, thereby inhibiting the downstream signaling pathways activated by its natural ligand, GRP. This blockade disrupts the autocrine and paracrine loops that promote cancer cell proliferation, survival, and migration.



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Caption: Gastrin-Releasing Peptide Receptor (GRPR) signaling pathway and the inhibitory action of **RC-3095 TFA**.

Preclinical Efficacy of RC-3095 TFA

RC-3095 TFA has demonstrated significant anti-tumor activity in various preclinical cancer models. The following table summarizes key findings from in vivo studies.

Cancer Type	Cell Line	Model	RC-3095 TFA Dose & Schedule	Treatment Duration	Tumor Growth Inhibition	Reference
Small Cell Lung Cancer	H-128	Nude Mouse Xenograft	20 µg/day , s.c.	4 weeks	70% reduction in tumor volume and weight	[1] [2]
Colon Cancer	HT-29	Nude Mouse Xenograft	20 µg/day , s.c.	4 weeks	Significant decrease in tumor volume and weight	[3] [4]
Pancreatic Cancer	CFPAC-1	Nude Mouse Xenograft	20 µg/day , s.c.	25 days	49% decrease in tumor growth rate; 37% reduction in final tumor weight	[5]
Pancreatic Cancer	SW-1990	Nude Mouse Xenograft	Not specified	28 days	Not significant	[6]
Glioblastoma	U-87MG	Nude Mouse Xenograft	20 µg twice daily, s.c.	4-6 weeks	~79% reduction in tumor volume; ~72% reduction in tumor weight	[7]

Glioblastoma	C6 (rat)	Rat Glioma Model	0.3 mg/kg	Not specified	Significant reduction in tumor size	[8]
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Clinical Evaluation of RC-3095 TFA

A Phase I clinical trial of **RC-3095 TFA** was conducted in 25 patients with advanced, refractory solid malignancies.[9][10]

- Dosage: Doses ranged from 8 to 96 µg/kg administered subcutaneously once or twice daily. [9]
- Toxicity: The primary toxicity observed was local discomfort at the injection site, particularly at higher doses. No other significant organ toxicity was detected.[9]
- Efficacy: No objective tumor responses were observed in the study. One patient with a GRP-expressing medullary thyroid carcinoma showed a minor, short-lasting response.[9][10]
- Pharmacokinetics: At the highest dose, plasma concentrations considered to be within the therapeutic range (based on preclinical data) were maintained for about 8 hours, with a plasma elimination half-life of 8.6-10.9 hours.[9]
- Conclusion: A recommended dose for Phase II trials could not be established due to local toxicity at the injection site.[9]

Comparison with Current Standard of Care

The following tables provide a comparative overview of the efficacy of current first-line standard-of-care therapies for the cancers in which **RC-3095 TFA** has been investigated.

Small Cell Lung Cancer (Extensive Stage)

Treatment Regimen	Overall Survival (Median)	Progression-Free Survival (Median)	Objective Response Rate	Reference
Chemoimmunotherapy (e.g., Durvalumab + Etoposide-Platinum)	~12.9 months	Not specified	Not specified	[11]
Real-world data (Chemoimmunotherapy)	~8.3 - 9.3 months	~5.5 months	Not specified	[11] [12]

Metastatic Colon Cancer

Treatment Regimen	Overall Survival (Median)	Progression-Free Survival (Median)	Objective Response Rate	Reference
FOLFOX/FOLFIRI +/- Bevacizumab	Varies by patient factors	Not specified	Not specified	[13]
Pembrolizumab (for MSI-H/dMMR tumors)	Not reached	16.5 months	69%	[14]
FOLFIRI + Cetuximab (for RAS wild-type, left-sided tumors)	Varies	Varies	Varies	[15]

Metastatic Pancreatic Adenocarcinoma

Treatment Regimen	Overall Survival (Median)	Progression-Free Survival (Median)	Objective Response Rate	Reference
NALIRIFOX	11.1 months	Not specified	Not specified	[16]
Gemcitabine + nab-paclitaxel	8.5 - 9.2 months	Not specified	Not specified	[16] [17]
FOLFIRINOX	~11.1 - 11.2 months	~4.8 months	~31-36%	[17] [18]

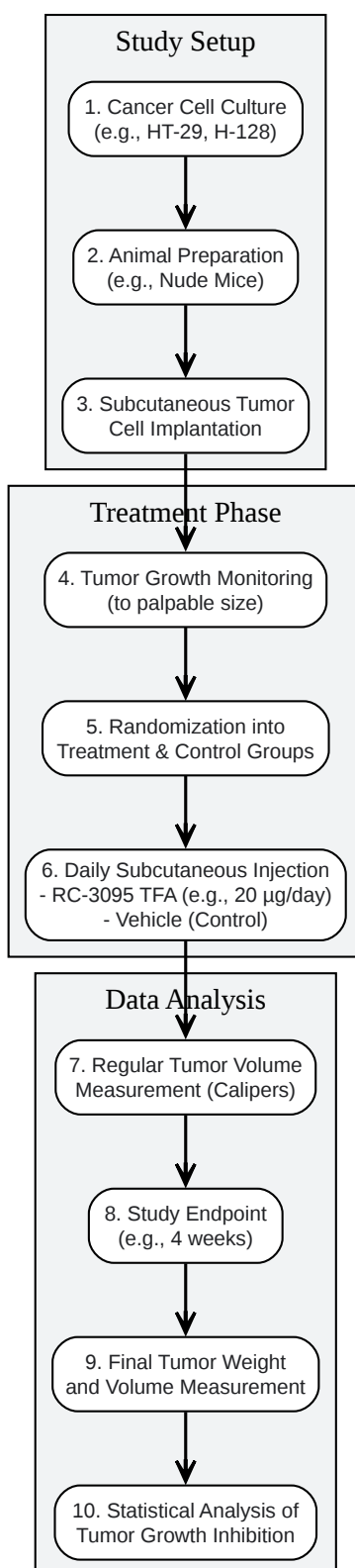
Glioblastoma (Newly Diagnosed)

Treatment Regimen	Overall Survival (Median)	Progression-Free Survival (Median)	Reference
Temozolomide + Radiation Therapy	~14.6 - 15 months	~6.2 months	[19]
Temozolomide + Radiation Therapy + Bevacizumab	No significant improvement vs. standard of care	~10.6 months	[20]

Experimental Protocols

Representative In Vivo Xenograft Study Protocol

The following outlines a typical experimental protocol used in the preclinical evaluation of **RC-3095 TFA** in nude mouse xenograft models.



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Caption: A generalized workflow for a preclinical in vivo xenograft study to evaluate the efficacy of **RC-3095 TFA**.

Detailed Methodology:

- Cell Culture: Human cancer cell lines (e.g., H-128 SCLC, HT-29 colon cancer, CFPAC-1 pancreatic cancer, U-87MG glioblastoma) are cultured in appropriate media supplemented with fetal bovine serum and antibiotics.[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[7\]](#)
- Animal Models: Athymic nude mice (4-6 weeks old) are typically used for these studies.[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[7\]](#)
- Tumor Implantation: A suspension of cultured cancer cells (typically 5×10^6 to 1×10^7 cells) is injected subcutaneously into the flank of each mouse.[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[7\]](#)
- Treatment: Once tumors reach a palpable size (e.g., 50-100 mm³), mice are randomized into treatment and control groups. The treatment group receives daily subcutaneous injections of **RC-3095 TFA** (e.g., 10-20 µg/day), while the control group receives injections of the vehicle solution.[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[7\]](#)
- Efficacy Assessment: Tumor volume is measured regularly (e.g., 2-3 times per week) using calipers. At the end of the study (typically 4-6 weeks), mice are euthanized, and final tumor volume and weight are determined. Tumor growth inhibition is calculated by comparing the tumor sizes in the treated group to the control group.[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[7\]](#)

Conclusion

RC-3095 TFA has demonstrated notable anti-proliferative effects in a range of preclinical cancer models, supporting the rationale for targeting the GRPR pathway. However, the Phase I clinical trial did not show objective tumor responses and was limited by local injection site toxicity, preventing the determination of a clear path forward for this specific compound in its current formulation.

When compared to the current standard-of-care therapies, which have established survival benefits in large clinical trials, the clinical efficacy of **RC-3095 TFA** remains unproven. While the preclinical data is encouraging, significant challenges related to drug delivery, tolerability, and demonstrating clinical benefit in patients would need to be addressed for **RC-3095 TFA** or

other GRPR antagonists to be considered a viable alternative or adjunct to current cancer treatments. Further research into novel formulations or second-generation GRPR antagonists may be warranted to fully explore the therapeutic potential of this pathway.

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